

# Comprehensive Technical Guide to Agarospirol: Classification, Biosynthesis, and Pharmacological Potential

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## Compound Focus: Agarospirol

CAS No.: 1460-73-7

Cat. No.: S517512

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## Introduction and Chemical Identity

**Agarospirol** is a structurally unique sesquiterpenoid natural product belonging to the **spirovetivane class**, characterized by its distinctive spirocyclic ring system. This oxygenated sesquiterpene alcohol has attracted significant research interest due to its complex bicyclic structure and potential pharmacological applications. As a secondary metabolite primarily isolated from agarwood-producing *Aquilaria* species, **agarospirol** represents an important chemical marker for quality assessment and biological activity studies of this valuable medicinal resin.

The compound was first characterized in the 1960s through pioneering work on agarwood constituents, with its spiro[4.5]decane skeleton establishing a new structural class among sesquiterpenoids. Current research focuses on its biosynthetic origins, structural elucidation techniques, and potential neuropharmacological applications, positioning **agarospirol** as a compound of significant interest for drug discovery and natural product chemistry.

## Chemical Classification and Structural Characteristics

## Systematic Classification

**Agarospirol** is definitively classified as a *spirovetivane-type sesquiterpenoid*, placing it within a structurally distinctive subgroup of the sesquiterpenoid family. This classification is based on its characteristic spiro[4.5]decane ring system, where two rings are connected through a single spiro carbon atom common to both cycles.

**Table 1: Chemical Classification of Agarospirol**

Classification Level	Specific Category	Defining Characteristics
Primary Class	Sesquiterpenoids	15-carbon isoprenoid derivatives (3 isoprene units)
Structural Type	Spirovetivane	Spiro[4.5]decane ring system
Functional Groups	Tertiary alcohol	2-propan-2-ol substituent
Molecular Framework	Bicyclic spiro compound	Two fused rings sharing spiro carbon (C2)

## Structural Properties and Stereochemistry

The complete molecular formula of **agarospirol** is  $C_{15}H_{26}O$ , with a molecular weight of 222.37 g/mol [1]. Its defining structural feature is the **spiro[4.5]decane core system**, consisting of a cyclohexane ring connected through a spiro carbon to a cyclopentane ring. The molecule contains one cyclohexene double bond between C6 and C7, and a tertiary alcohol functional group attached to C2 of the cyclopentane ring.

**Critical stereochemical features** include the specific configuration at the spiro carbon center (C2) and the two additional chiral centers at C5 and C10. The systematic IUPAC name specifies the stereochemistry as (2R,5R,10R)-6,10-dimethylspiro[4.5]dec-6-en-2-yl propan-2-ol, indicating the specific spatial arrangement of these chiral centers [1] [2]. This precise stereochemistry is essential for the compound's biological activity and physical properties.

**Table 2: Physicochemical Properties of Agarospirol**

Property	Value / Description	Method / Reference
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O	[1]
Molecular Weight	222.37 g/mol	[1]
IUPAC Name	2-((2R,5R,10R)-6,10-Dimethylspiro[4.5]dec-6-en-2-yl)propan-2-ol	[1] [2]
CAS Registry Number	1460-73-7	[1]
Solubility	0.036 g/L (predicted)	ALOGPS [3]
logP	3.47 (predicted)	ChemAxon [3]
Hydrogen Bond Donors	1 (OH group)	[3]
Hydrogen Bond Acceptors	1 (OH group)	[3]

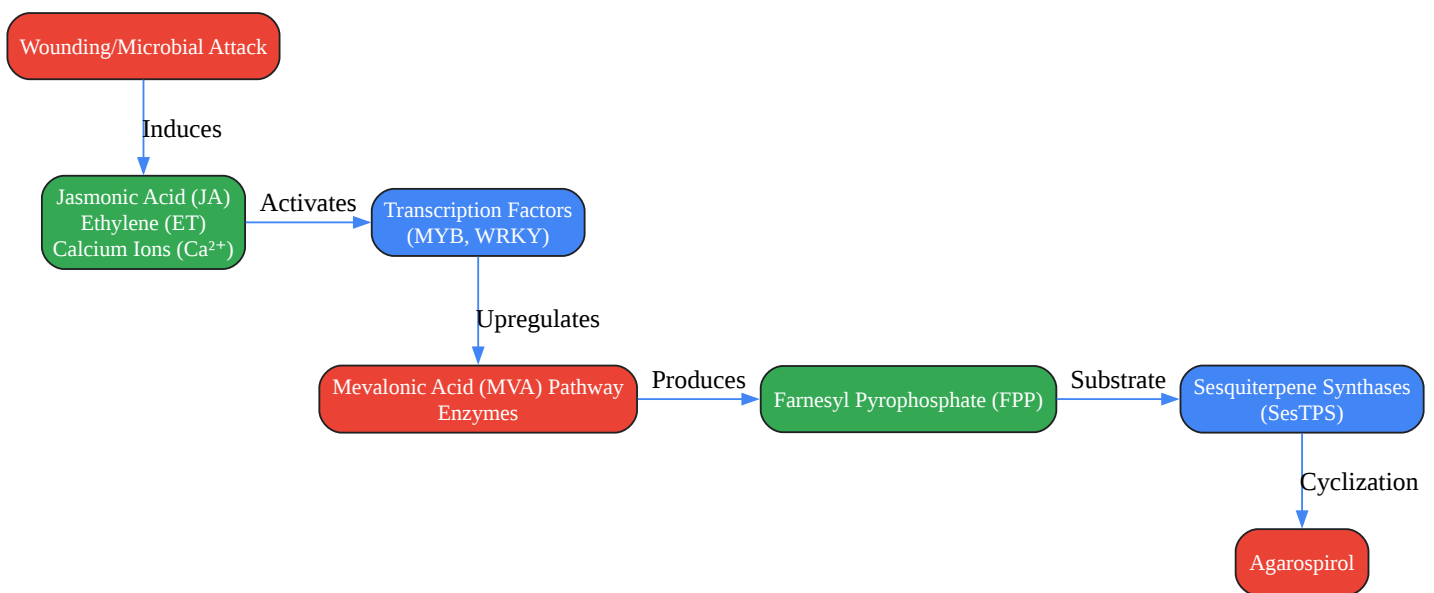
## Biosynthetic Pathways and Origins

### Agarwood and Sesquiterpene Biosynthesis

**Agaropsirol** is produced as a defensive secondary metabolite in *Aquilaria* trees (including *A. crassna*, *A. malaccensis*, and *A. sinensis*) in response to wounding or microbial invasion [4] [5]. The biosynthesis occurs via the **mevalonic acid (MVA) pathway** in the cytosol, where the universal sesquiterpene precursor farnesyl pyrophosphate (FPP) is cyclized by specific sesquiterpene synthases to form the spirovetivane skeleton [6].

The biosynthesis is triggered by wound-induced signaling cascades involving **jasmonic acid (JA)**, ethylene (ET), and calcium ions (Ca<sup>2+</sup>), which activate transcription factors (MYB, WRKY) that upregulate terpenoid biosynthesis genes [5] [6]. Methyl jasmonate (MeJA) treatment has been shown to significantly induce the

expression of sesquiterpene synthase genes and enhance sesquiterpene production, providing a mechanism for artificial induction of **agarospirol** formation [5].



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Figure 1: Wound-induced biosynthetic pathway of **agarospirol** in *Aquilaria* trees

## Key Enzymes and Genetic Regulation

The cyclization of FPP to **agarospirol** is catalyzed by specific **sesquiterpene synthases (SesTPS)** that create the characteristic spirovetivane skeleton. Several sesquiterpene synthase genes have been identified and cloned from *Aquilaria* species, including *ASS1-3* from *A. sinensis* and *AmSesTPS1* from *A. malaccensis* [5] [6]. These enzymes typically produce  $\delta$ -guaiene as a major product, which serves as a precursor for various oxidized sesquiterpenoids including **agarospirol**.

Transcriptome sequencing of *A. sinensis* has revealed that wounding significantly induces the expression of sesquiterpene synthase genes, with *AmSesTPS1* showing an 18-fold increase in expression 6 hours post-

wounding [5] [6]. This genetic evidence confirms the role of these enzymes in the defense response and **agarospirol** production. Subsequent oxidation of the sesquiterpene skeleton by cytochrome P450 enzymes and other modifying enzymes introduces the alcohol functional group to complete **agarospirol** biosynthesis.

## Analytical Characterization Methods

### Spectroscopic Techniques for Structure Elucidation

The structural characterization of **agarospirol** relies on complementary spectroscopic methods that provide orthogonal data for complete structure assignment:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for determining the carbon framework and proton environments. Key diagnostic features include signals for the spiro carbon (C2), the olefinic protons of the cyclohexene ring (C6-C7), and the tertiary methyl groups of the alcohol function. Two-dimensional techniques (COSY, HSQC, HMBC) are particularly valuable for establishing connectivity through the spiro center and confirming the bicyclic structure.
- **Mass Spectrometry (MS):** Electron impact mass spectrometry (EI-MS) typically shows a molecular ion peak at  $m/z$  222, consistent with the molecular formula  $\text{C}_{15}\text{H}_{26}\text{O}$ . Characteristic fragmentation patterns include loss of water ( $m/z$  204) and cleavage around the spiro center, providing evidence for the ring system.
- **Infrared (IR) Spectroscopy:** IR spectra show strong absorption for the hydroxyl group ( $3300\text{-}3500\text{ cm}^{-1}$ ) and characteristic alkene C-H stretching ( $\sim 3000\text{-}3100\text{ cm}^{-1}$ ) from the cyclohexene ring, with no carbonyl absorption, confirming the alcohol functionality.

### Chromatographic and Chiral Analysis

**Gas Chromatography-Mass Spectrometry (GC-MS)** is the primary method for **agarospirol** analysis in complex agarwood extracts due to its volatility and thermal stability. Separation is typically achieved using non-polar to mid-polar stationary phases (5% phenyl methyl polysiloxane) with temperature programming from  $60^\circ\text{C}$  to  $300^\circ\text{C}$  at  $3\text{-}5^\circ\text{C}/\text{min}$  [4].

**Chiral separation methods** are necessary to resolve the enantiopure natural product from potential racemic mixtures. This can be achieved using chiral stationary phases such as modified cyclodextrins, confirming the (2R,5R,10R) absolute configuration of natural **agarospirol** [1]. The specific optical rotation values ( $[\alpha]_D$ ) provide an additional chiral characteristic for identity confirmation and purity assessment.

## Biological Activities and Pharmacological Potential

While comprehensive pharmacological studies specifically on **agarospirol** are limited, several relevant biological activities have been reported for this compound class:

**Table 3: Reported Biological Activities of Agarospirol and Related Compounds**

Biological Activity	Potential Mechanism	Research Status
Neuroprotective Effects	Modulation of neurotransmitter systems	Preliminary evidence
Sedative Properties	GABAergic system interaction	Traditional use support
Anti-inflammatory Activity	Cytokine modulation	Based on structural analogs
Antimicrobial Effects	Membrane disruption	Limited documentation

**Agarospirol's** structural similarity to other biologically active spirovetivane sesquiterpenoids suggests potential interaction with neurological targets, particularly the GABAergic system, which may underlie the traditional use of agarwood as a sedative and anxiolytic agent [4]. The lipophilic nature of the molecule enables blood-brain barrier penetration, supporting potential central nervous system activity. However, detailed mechanistic studies and target identification remain areas for future investigation.

## Experimental Protocols

### Extraction and Isolation Methodology

For researchers working with agarwood samples, the following protocol provides optimal **agarospirol** extraction:

- **Plant Material Preparation:** Pulverize dried agarwood chips to 60-80 mesh size using a laboratory mill.
- **Extraction:** Perform sequential extraction using increasing polarity solvents (hexane → dichloromethane → methanol) in a Soxhlet apparatus (8 hours per solvent). **Agarospirol** is primarily extracted in the medium-polarity dichloromethane fraction.
- **Fractionation:** Concentrate the dichloromethane extract under reduced pressure at 40°C. Subject the residue to vacuum liquid chromatography (VLC) over silica gel with stepwise gradient elution (hexane:ethyl acetate 95:5 to 50:50).
- **Purification:** Further purify **agarospirol**-containing fractions using preparative TLC (silica gel GF<sub>254</sub>, hexane:ethyl acetate 7:3) or repeated flash column chromatography. Final purification can be achieved using recrystallization from n-hexane at 4°C.

## Methyl Jasmonate Induction Protocol

For enhanced **agarospirol** production in cultivated *Aquilaria* trees:

- Prepare 100 mM methyl jasmonate (MeJA) stock solution in 0.1% Tween-20.
- Drill 5-mm diameter holes (3-5 cm deep) in tree trunks at 20-cm intervals along a spiral pattern.
- Apply 5 mL of 5 mM MeJA working solution (diluted from stock with distilled water) to each hole.
- Seal holes with Parafilm to prevent evaporation and contamination.
- Harvest wood tissue 4-6 weeks post-induction for analysis.

This treatment significantly upregulates sesquiterpene synthase gene expression and enhances **agarospirol** production through activation of the jasmonate signaling pathway [5] [6].

## Research Applications and Future Directions

**Agaropsirol** represents an important chemical marker for several research applications:

- **Chemotaxonomic Studies:** The presence and relative abundance of **agaropsirol** helps distinguish between different *Aquilaria* species and geographical origins.
- **Quality Assessment:** **Agaropsirol** content correlates with agarwood grade and commercial value, serving as a quantitative metric for resin quality.
- **Biosynthetic Studies:** The compound serves as a model for understanding spirovetivane biosynthesis and sesquiterpene cyclization mechanisms.

Future research priorities include complete elucidation of the **agaropsirol** biosynthetic pathway, identification of the specific cytochrome P450 enzymes responsible for its oxidation, heterologous production in microbial systems, and comprehensive pharmacological evaluation of its therapeutic potential, particularly for neurological disorders.

## Conclusion

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## References

1. Agaropsirol - the NIST WebBook [webbook.nist.gov]
2. Agaropsirol (Cas 1460-73-7) [parchem.com]
3. Showing Agaropsirol (PHY0134891) [phytobank.ca]
4. An Overview of Agarwood, Phytochemical ... [traditionalmedicines.org]
5. Identification of genes related to agarwood formation [pmc.ncbi.nlm.nih.gov]

6. The Biosynthesis Pathways of Agarwood Constituents [bioremake.com]

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